

TBOPP: A Review of its Preclinical Safety and Toxicity Profile

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Compound of Interest

Compound Name: *Tbopp*

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Abstract

TBOPP (1-[2-(3'-(trifluoromethyl)-[1,1'biphenyl]-4-yl)-2-oxoethyl]-5-pyrrolidinylsulfonyl-2(1H)-pyridone) is a selective inhibitor of the dedicator of cytokinesis 1 (DOCK1) protein, a guanine nucleotide exchange factor (GEF) for Rac GTPases. It has garnered significant interest in oncology research for its potential to sensitize cancer cells to conventional chemotherapy, such as cisplatin. While the primary focus of existing research has been on its anti-cancer efficacy, this technical guide synthesizes the currently available public information regarding the safety and toxicity profile of **TBOPP**. It is important to note that comprehensive toxicological data in the public domain is limited. This document aims to provide a concise overview of the known effects of **TBOPP** on cell viability and its general mechanism of action, highlighting the gaps in the current understanding of its safety profile.

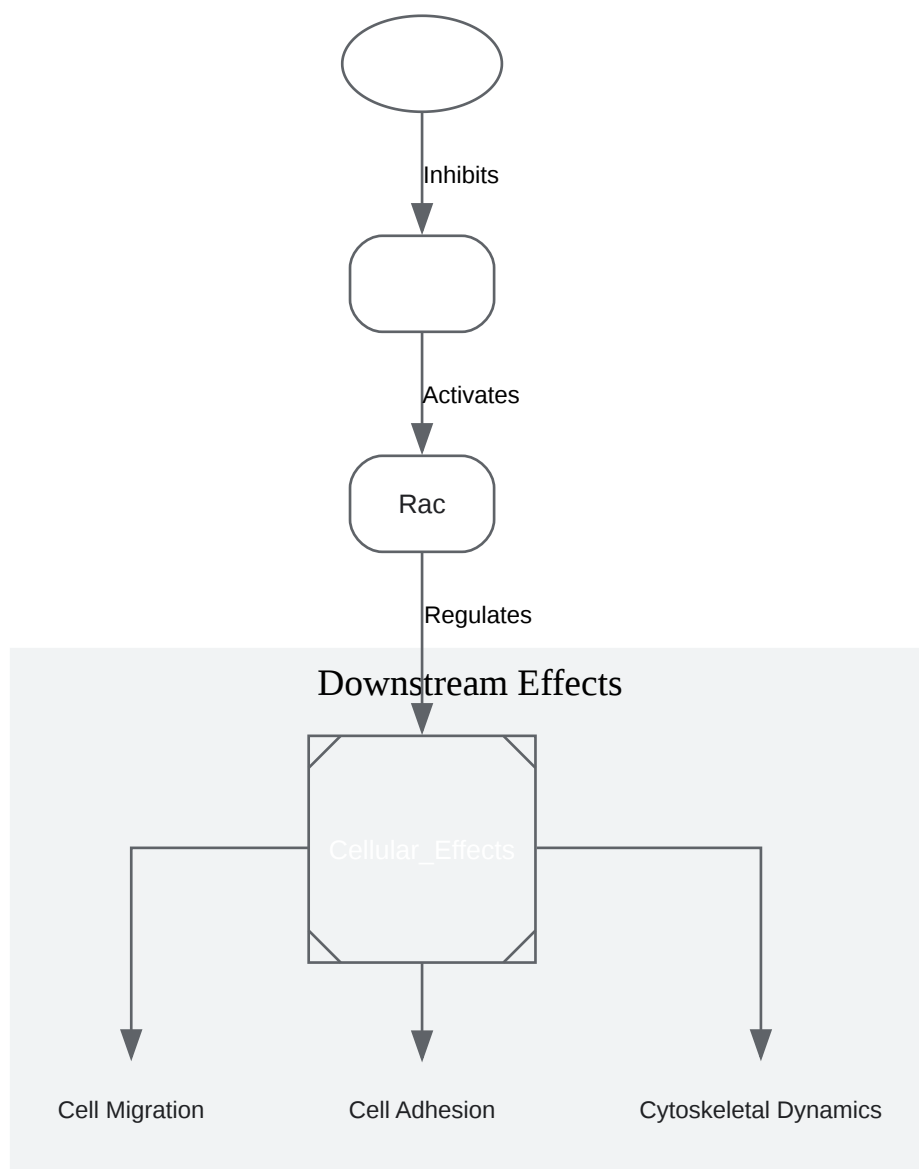
Introduction

DOCK1, a member of the DOCK180 superfamily of proteins, plays a crucial role in various cellular processes, including cell migration, adhesion, and phagocytosis, primarily through the activation of Rac GTPases. Dysregulation of DOCK1 signaling has been implicated in the progression and chemoresistance of several cancers. **TBOPP** has emerged as a valuable research tool and a potential therapeutic agent due to its selective inhibition of DOCK1. By targeting DOCK1, **TBOPP** has been shown to enhance the cytotoxic effects of cisplatin in

preclinical models of renal and breast cancer.[1][2][3][4] This guide focuses on the available preclinical data concerning the safety and toxicity of **TBOPP**.

Mechanism of Action

TBOPP selectively binds to the DHR-2 domain of DOCK1, thereby inhibiting its interaction with and activation of Rac. This disruption of the DOCK1-Rac signaling cascade is central to its biological activity.



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Figure 1: Simplified signaling pathway of **TBOPP**'s mechanism of action.

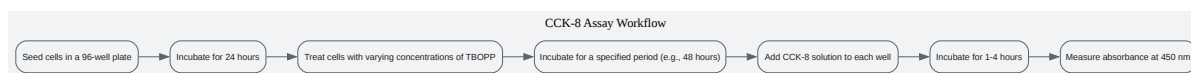
In Vitro Cytotoxicity

Several studies have investigated the cytotoxic effects of **TBOPP** on various cell lines. The available data suggests that **TBOPP** exhibits selective cytotoxicity, with more pronounced effects on cancer cells compared to non-cancerous cells at similar concentrations.

Cell Line	Cell Type	Assay	Concentration	Observed Effect
MDA-MB-231	Human Breast Cancer	CCK-8	0-5 μ M	No significant effect on cell viability.[5]
MCF-7	Human Breast Cancer	CCK-8	0-5 μ M	No significant effect on cell viability.[5]
MDA-MB-468	Human Breast Cancer	CCK-8	0-1.25 μ M	No significant effect on cell viability.[5]
MCF-10A	Human Normal Breast	CCK-8	Not specified	No significant difference in cell viability between cisplatin alone and cisplatin combined with TBOPP.[5]
3LL	Murine Lewis Lung Carcinoma	Not specified	12.5 μ M	Cell viability unaffected.
HT1080	Human Fibrosarcoma	Not specified	12.5 μ M	Cell viability unaffected.
DLD-1	Human Colon Adenocarcinoma	Not specified	12.5 μ M	Cell viability unaffected.
ACHN, 786-O, Caki-1	Human Renal Cell Carcinoma	CCK-8	10 μ M	Significantly reduced cell viability and proliferation.[4]

Experimental Protocol: Cell Viability Assay (CCK-8)

A common method to assess cell viability is the Cell Counting Kit-8 (CCK-8) assay. The general workflow is as follows:



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Figure 2: Generalized experimental workflow for a CCK-8 cell viability assay.

In Vivo Toxicity

Publicly available data from in vivo toxicity studies of **TBOPP** is scarce. One study utilizing a mouse xenograft model reported that the body weight of mice treated with **TBOPP** (0.67 mg per mouse) remained unchanged compared to the control group, suggesting a lack of overt toxicity at this dose. However, this single observation is insufficient to draw broad conclusions about the in vivo safety of **TBOPP**.

Genotoxicity, Carcinogenicity, and Reproductive Toxicity

As of the date of this document, no public data from dedicated genotoxicity, carcinogenicity, or reproductive and developmental toxicity studies on **TBOPP** could be identified. Standard assessments for these toxicological endpoints are crucial for the clinical development of any therapeutic candidate.

Pharmacokinetics

Detailed pharmacokinetic studies characterizing the absorption, distribution, metabolism, and excretion (ADME) of **TBOPP** are not currently available in the public domain. Understanding the pharmacokinetic profile is essential for determining appropriate dosing regimens and assessing potential drug-drug interactions.

Conclusion and Future Directions

The available preclinical data suggests that **TBOPP**, a selective DOCK1 inhibitor, demonstrates promising anti-cancer activity, particularly in combination with cisplatin. In vitro studies indicate a degree of selective cytotoxicity towards cancer cells. However, the current body of publicly available information on the safety and toxicity of **TBOPP** is limited. To advance **TBOPP** towards clinical application, a comprehensive toxicological evaluation is imperative. This would include, but is not limited to:

- Acute, sub-chronic, and chronic toxicity studies in relevant animal models to determine the No-Observed-Adverse-Effect Level (NOAEL) and identify potential target organs of toxicity.
- A battery of genotoxicity assays to assess the mutagenic and clastogenic potential.
- Carcinogenicity studies to evaluate the long-term risk of tumor development.
- Reproductive and developmental toxicity studies to assess the potential effects on fertility and embryonic development.
- Safety pharmacology studies to investigate the effects on vital physiological systems.
- Comprehensive pharmacokinetic studies to understand the ADME properties of **TBOPP**.

The generation and dissemination of these data will be critical for a thorough risk-benefit assessment and for guiding the future development of **TBOPP** as a potential therapeutic agent. Researchers and drug development professionals are encouraged to conduct and publish such studies to fill the existing knowledge gaps.

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References

- 1. labtesting.wuxiapptec.com [labtesting.wuxiapptec.com]

- 2. TBOPP enhances the anticancer effect of cisplatin by inhibiting DOCK1 in renal cell carcinoma - PMC [pmc.ncbi.nlm.nih.gov]
- 3. ema.europa.eu [ema.europa.eu]
- 4. TBOPP, a DOCK1 Inhibitor, Potentiates Cisplatin Efficacy in Breast Cancer by Regulating Twist-mediated EMT - PMC [pmc.ncbi.nlm.nih.gov]
- 5. youtube.com [youtube.com]
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